

# Proper Disposal Procedures for ONPG-13C

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## Compound of Interest

Compound Name: Onpg-13C

Cat. No.: B12398698

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For researchers, scientists, and drug development professionals utilizing o-Nitrophenyl- $\beta$ -D-galactopyranoside-13C (**ONPG-13C**), ensuring its proper disposal is a critical component of laboratory safety and responsible chemical handling. While ONPG itself is not classified as a hazardous substance, and the Carbon-13 isotope is stable and not radioactive, adherence to established disposal protocols is essential to maintain a safe laboratory environment and comply with institutional and local regulations.<sup>[1][2][3][4]</sup>

## Immediate Safety and Handling Precautions

Before disposal, it is imperative to handle **ONPG-13C** with standard laboratory precautions. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat.<sup>[5]</sup> Avoid generating dust when handling the solid form of the compound.<sup>[1][5]</sup> In case of accidental contact, flush the affected area with plenty of water.<sup>[2][5][6]</sup> For spills, sweep up the solid material, avoiding dust formation, and place it in a suitable, labeled container for disposal.<sup>[1][5]</sup>

## Quantitative Data Presentation

The following table summarizes the key quantitative data for o-Nitrophenyl- $\beta$ -D-galactopyranoside (ONPG). The properties of the 13C-labeled version are expected to be negligibly different for the purposes of disposal.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>8</sub> [7][8]
Molar Mass	301.25 g/mol [7]
Melting Point	195°C[7]
Boiling Point	572.4 ± 50.0 °C (Predicted)[7]
Density	1.599 ± 0.06 g/cm <sup>3</sup> (Predicted)[7]
Flash Point	300°C[7]

## Step-by-Step Disposal Protocol for ONPG-13C

The disposal method for **ONPG-13C** depends on its physical state (solid or aqueous solution) and local institutional guidelines.

### Disposal of Solid **ONPG-13C** Waste:

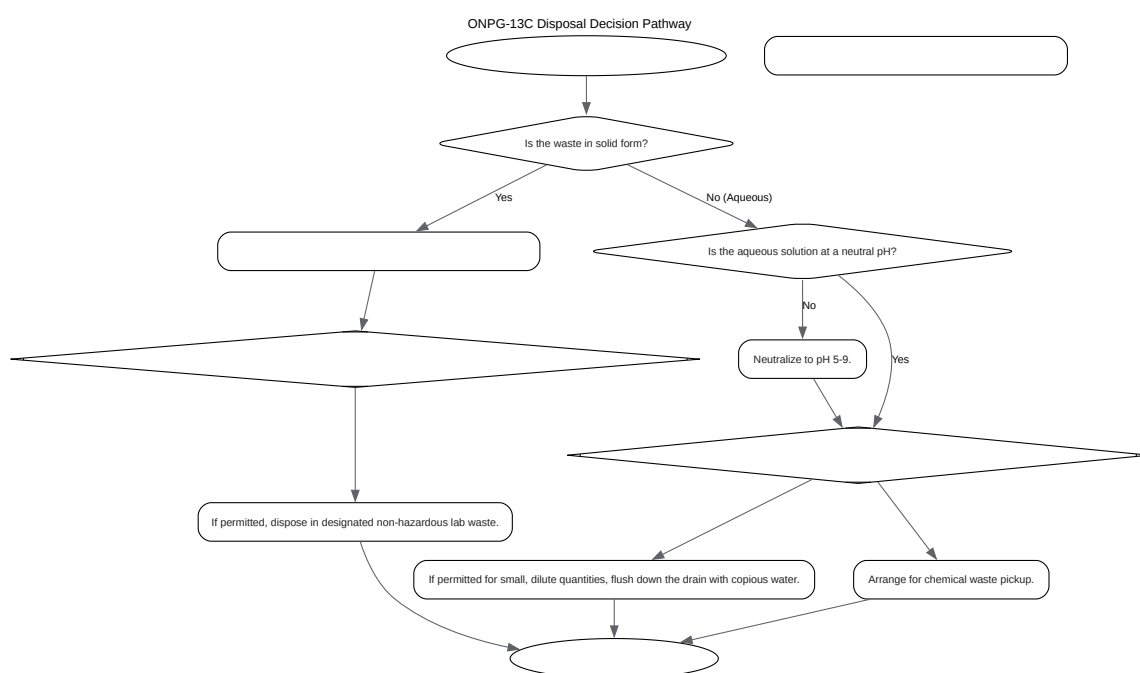
- **Collection:** Place excess or unwanted solid **ONPG-13C** into a clearly labeled, sealed container. The label should include the full chemical name: "o-Nitrophenyl-β-D-galactopyranoside-13C".
- **Classification:** Since ONPG is not considered hazardous waste, it can often be disposed of as non-hazardous laboratory chemical waste.[1][6][9]
- **Institutional Guidelines:** Consult your institution's Environmental Health & Safety (EHS) office for specific procedures. Some institutions may allow for the disposal of non-hazardous solids in the regular trash, provided it is securely packaged and transported directly to the dumpster by laboratory personnel.[1][6]
- **Final Disposal:** If permitted, place the sealed container in the designated laboratory waste receptacle for non-hazardous solids.

### Disposal of Aqueous **ONPG-13C** Solutions:

- Neutralization (if applicable): ONPG solutions are typically neutral. If the solution has been mixed with acidic or basic reagents, it must be neutralized to a pH between 5 and 9 before disposal.<sup>[5]</sup>
- Dilution: For small quantities of dilute **ONPG-13C** solutions, some institutions may permit drain disposal with copious amounts of water.<sup>[5]</sup> It is crucial to obtain approval from your EHS office before proceeding with this method.<sup>[1]</sup>
- Chemical Waste Collection: If drain disposal is not permitted, or for concentrated solutions, collect the aqueous waste in a labeled container. The label should clearly state "Aqueous waste with o-Nitrophenyl- $\beta$ -D-galactopyranoside-13C".
- Storage and Pickup: Store the waste container in a designated satellite accumulation area until it is collected by your institution's hazardous waste management service.

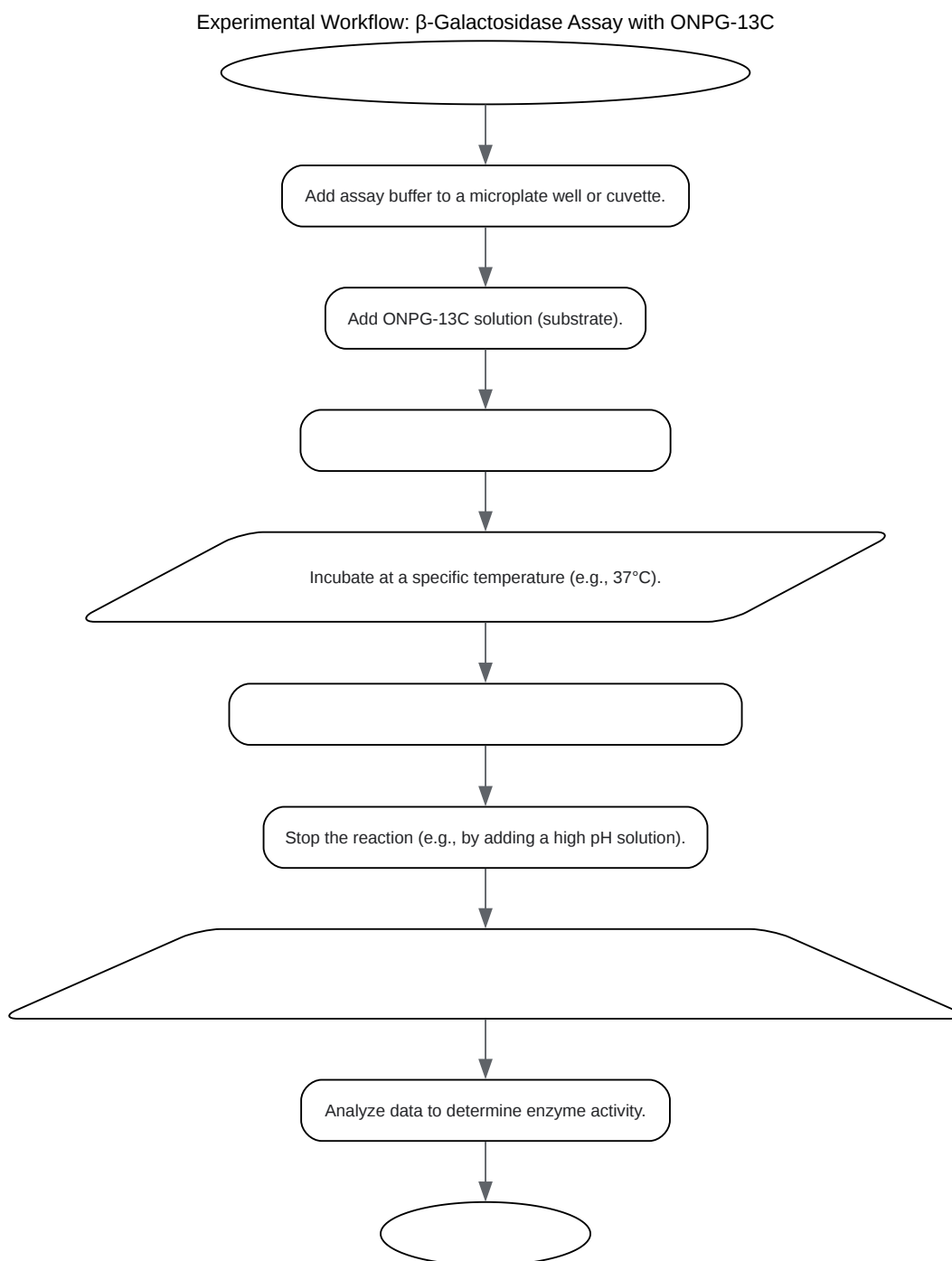
## Diagrams

The following diagrams illustrate the decision-making process for the disposal of **ONPG-13C** and a typical experimental workflow involving this compound.



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Caption: Disposal decision pathway for **ONPG-13C** waste.



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Caption:  $\beta$ -Galactosidase assay workflow using **ONPG-13C**.

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